

Safeguarding Your Research: A Guide to Handling 1-O-Dodecylglycerol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-O-Dodecylglycerol**

Cat. No.: **B054242**

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This document provides crucial safety and logistical information for the handling and disposal of **1-O-Dodecylglycerol**. The following procedural guidance is designed to ensure the safety of laboratory personnel and the integrity of experimental workflows.

Essential Safety Information

1-O-Dodecylglycerol is a chemical that requires careful handling to minimize health risks. While it is not classified as a hazardous substance, it may cause skin and eye irritation upon contact. The following table summarizes key safety and physical property information.

Parameter	Value	Reference
Chemical Name	3-(dodecyloxy)-1,2-propanediol	[1]
CAS Number	1561-07-5	[1] [2] [3]
Molecular Formula	C ₁₅ H ₃₂ O ₃	[1] [2]
Molecular Weight	260.41 g/mol	[1] [2] [3]
Appearance	White to off-white solid	[3] [4]
Melting Point	48 - 50°C	[3]
Solubility	Soluble in Methanol and DMSO (10 mM). Slightly soluble in Chloroform.	[1] [2] [3]
Storage Temperature	-20°C	[3]

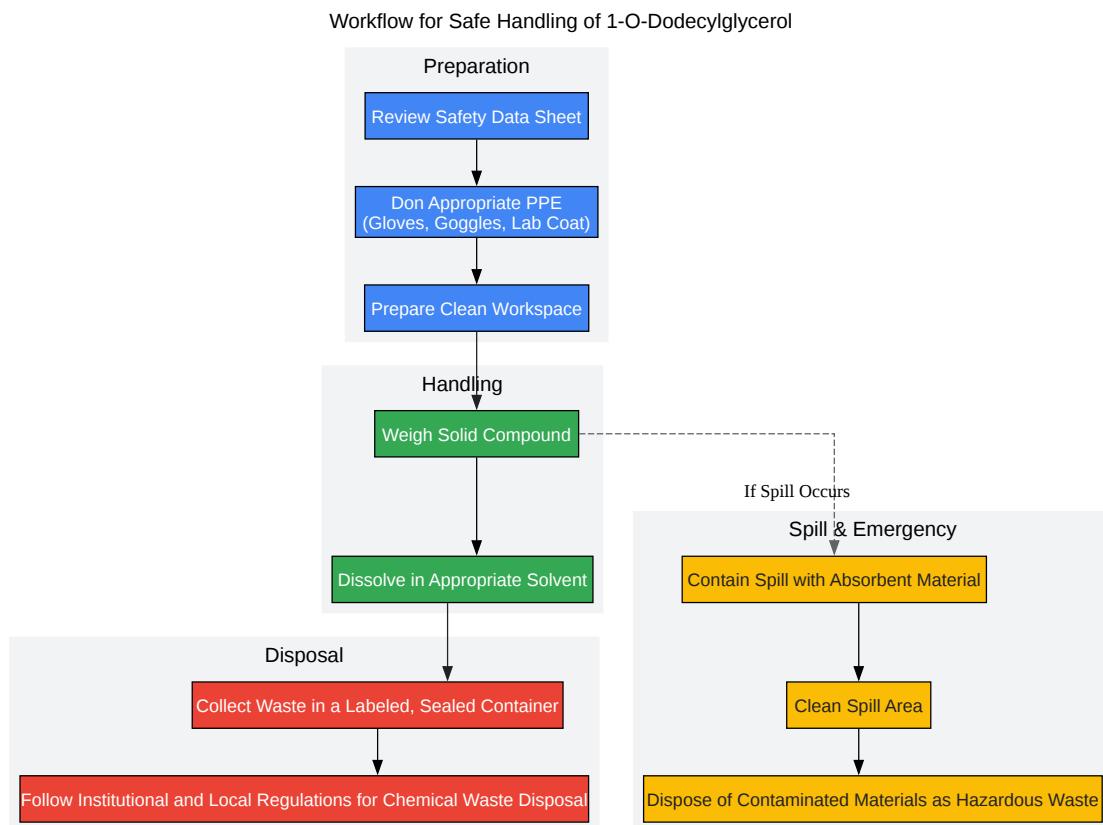
Personal Protective Equipment (PPE)

Proper personal protective equipment is essential to ensure safety when handling **1-O-Dodecylglycerol**. The following PPE is recommended:

- Eye Protection: Safety glasses with side shields or goggles should be worn to prevent eye contact.[\[4\]](#)[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are required to prevent skin contact.
- Skin and Body Protection: A lab coat is necessary to protect against accidental spills.[\[4\]](#) For larger quantities or when there is a risk of significant splashing, additional protective clothing may be required.

Procedural Workflow for Handling 1-O-Dodecylglycerol

The following diagram outlines the standard operating procedure for the safe handling of **1-O-Dodecylglycerol** from receipt to disposal.



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